

The Chemical Architecture of Sophorabioside: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sophorabioside

Cat. No.: B1589151

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Sophorabioside**, a natural isoflavonoid glycoside. Intended for researchers, scientists, and professionals in drug development, this document synthesizes key data, outlines detailed experimental protocols, and visualizes associated biological pathways to facilitate further investigation and application of this compound.

Core Chemical Identity and Physicochemical Properties

Sophorabioside is an isoflavone glycoside isolated primarily from the fruits and seeds of *Sophora japonica* L., a plant used in traditional medicine.^{[1][2][3]} Its chemical structure consists of the isoflavone genistein linked to a disaccharide moiety at the 4'-hydroxyl position. This sugar unit is specifically 2-O-(6-Deoxy- α -L-mannopyranosyl)- β -D-glucopyranoside, a disaccharide also known as sophorabiose.^{[3][4]}

The structural and physical properties of **Sophorabioside** are summarized in the table below, providing a clear reference for experimental design and compound handling.

Property	Value	References
IUPAC Name	3-[4-[[2-O-(6-Deoxy- α -L-mannopyranosyl)- β -D-glucopyranosyl]oxy]phenyl]-5,7-dihydroxy-4H-1-benzopyran-4-one	[3]
Synonyms	Genistein-4'-O-sophorabioside, Genistein-4'-glucosidorhamnoside	[3]
CAS Number	2945-88-2	[1][2][3][5]
Molecular Formula	C ₂₇ H ₃₀ O ₁₄	[1][2][3][5]
Molecular Weight	578.52 g/mol	[1][2][3][5]
Appearance	White to light yellow powder	[2]
Melting Point	248 °C (with slight decomposition)	[3]
Optical Rotation	[α] _D ¹⁹ -73° (c=0.027 in pyridine)	[3]
Solubility	Soluble in DMSO, pyridine, methanol, ethanol; sparingly soluble in hot water.	[2][3]

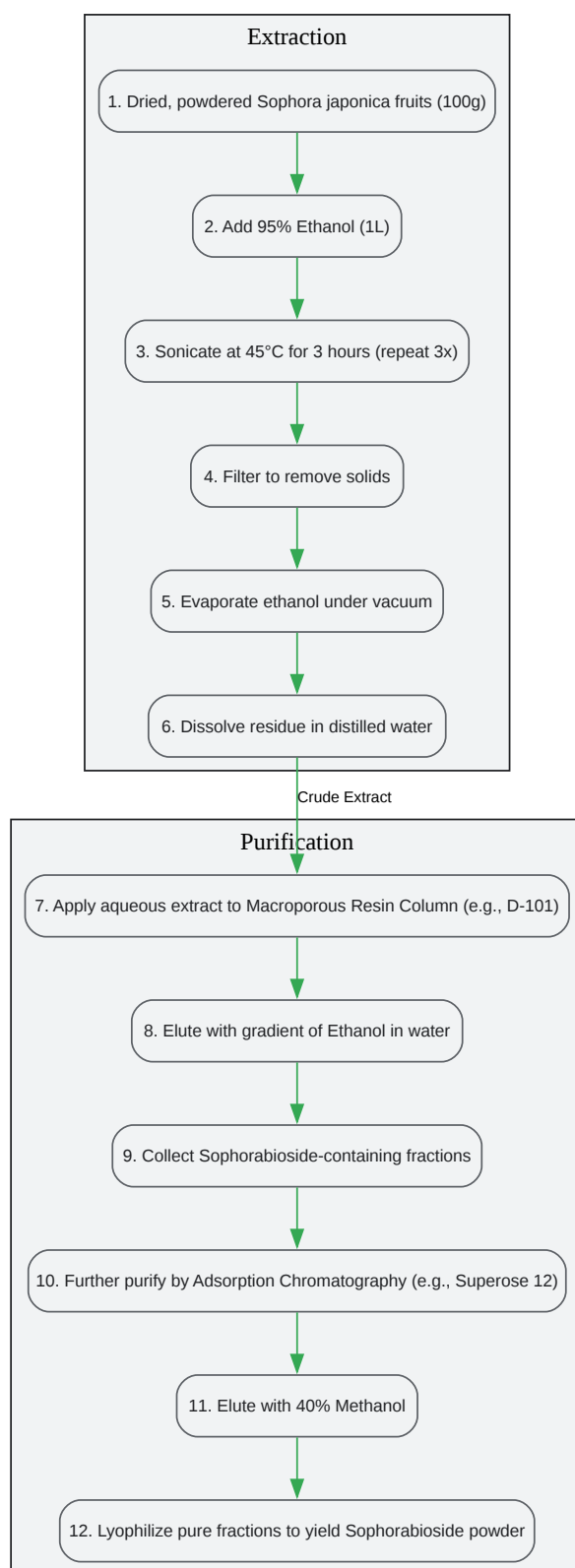
Experimental Protocols

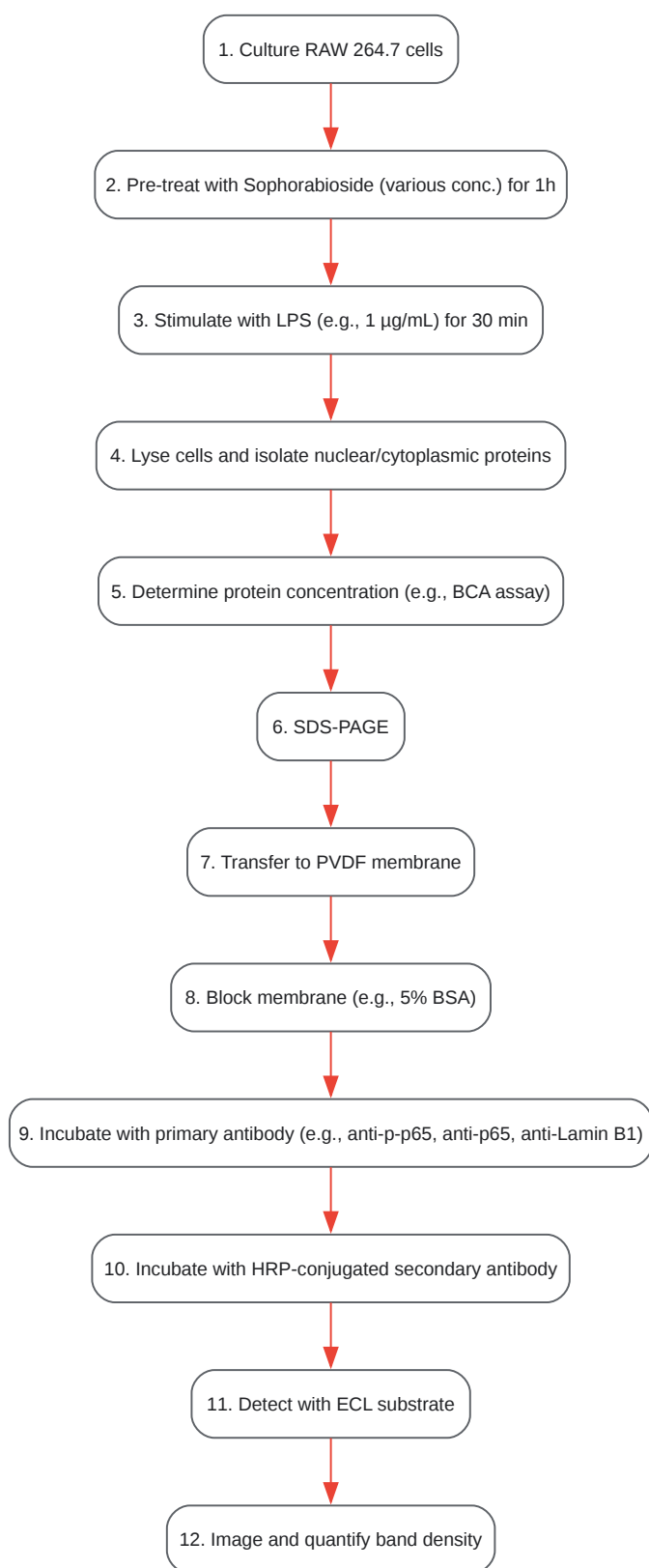
Detailed methodologies are crucial for the replication and advancement of scientific research. This section outlines key experimental protocols for the isolation, analysis, and biological evaluation of **Sophorabioside**.

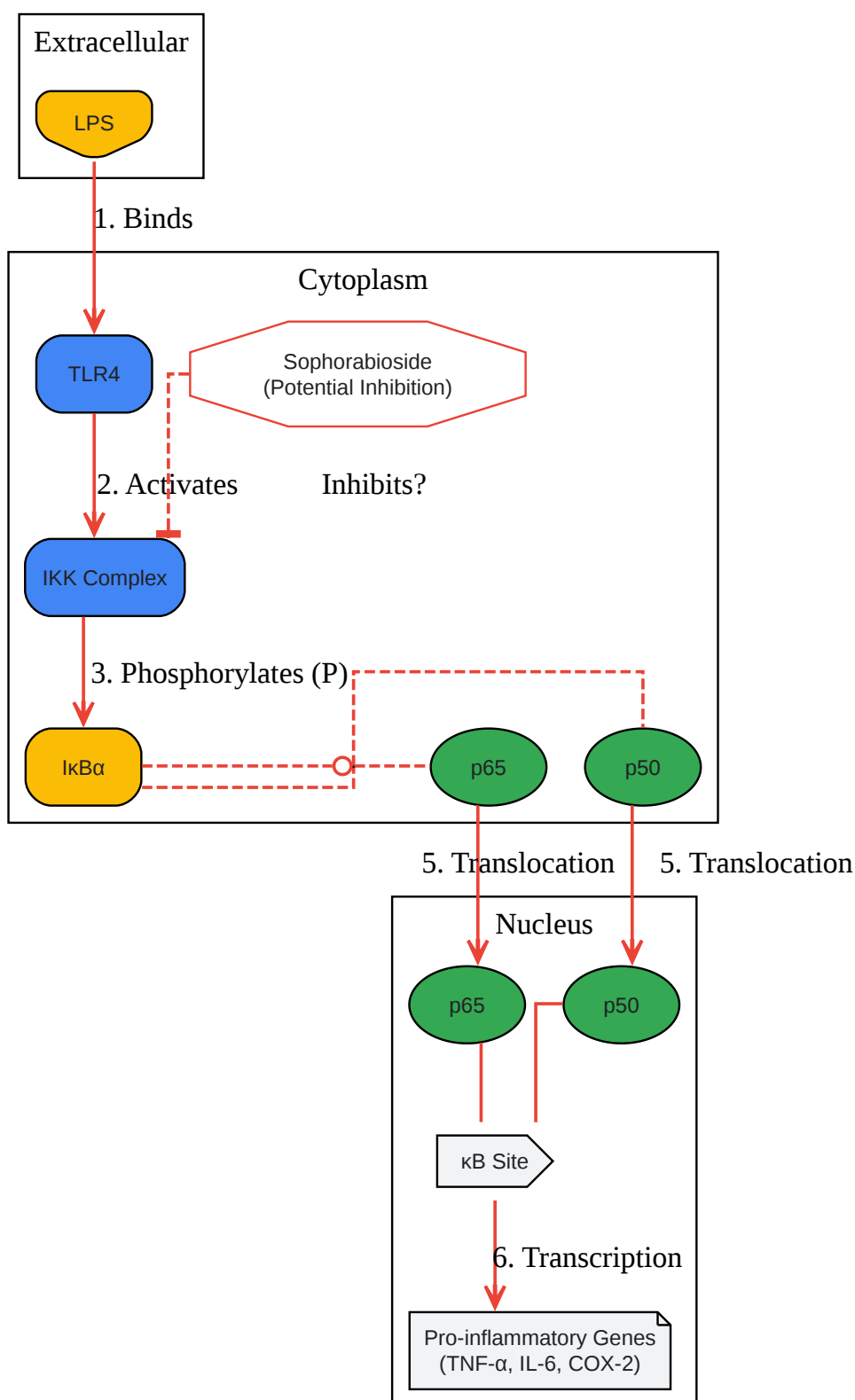
Isolation from *Sophora japonica* Fruits

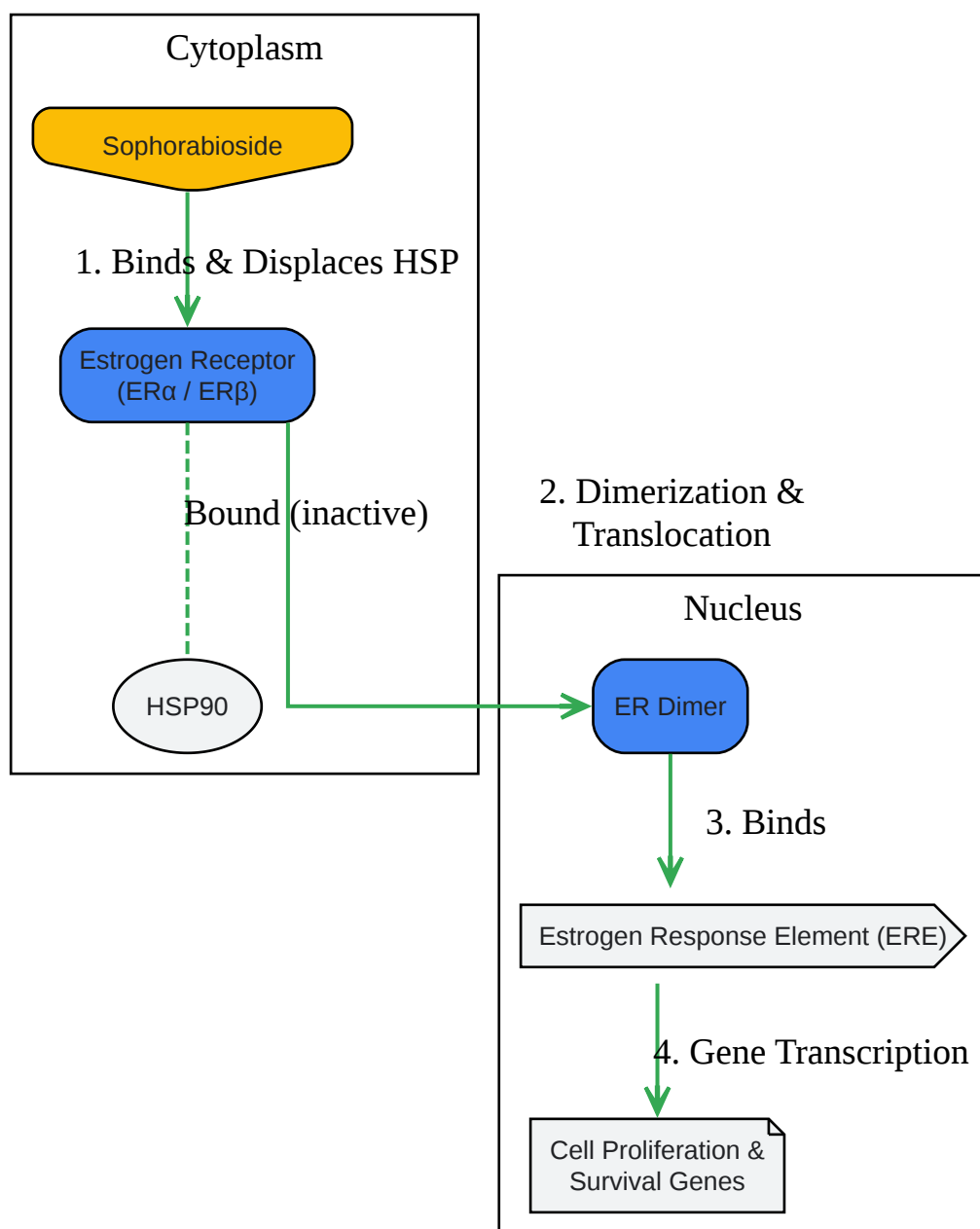
The following protocol describes a general method for the extraction and isolation of **Sophorabioside** from its natural source.

Workflow for **Sophorabioside** Isolation









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